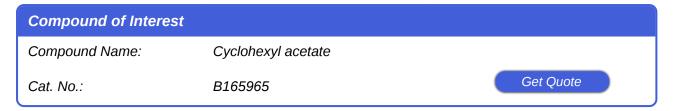


Application Notes and Protocols: Fischer-Speier Esterification for Pentylcyclohexyl Acetate Synthesis

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the synthesis of pentyl**cyclohexyl acetate** via Fischer-Speier esterification. The protocols are designed for laboratory-scale synthesis and are suitable for researchers in organic chemistry, fragrance science, and drug development.

Introduction

Pentylcyclohexyl acetate is an ester valued for its characteristic fruity and woody aroma, finding applications in the fragrance and flavor industries.[1] Its synthesis is typically achieved through the acid-catalyzed Fischer-Speier esterification of a cyclohexanol derivative with a carboxylic acid.[1][2] This reaction is a classic example of nucleophilic acyl substitution and is reversible.[1][3] To drive the reaction toward the product, an excess of one reactant is often used, or the water byproduct is removed as it forms.[1][4]

This protocol will focus on the synthesis of a mixture of cis and trans isomers of 4-pentylcyclohexyl acetate from 4-pentylcyclohexanol and glacial acetic acid, using concentrated sulfuric acid as the catalyst.

Physicochemical and Spectroscopic Data



A summary of the key quantitative data for a common isomer, 2-tert-pentylcyclohexyl acetate, is provided below for reference.[5][6]

Property	Value	Reference
Molecular Formula	C13H24O2	[6]
Molecular Weight	212.33 g/mol	[5][6]
Appearance	Colorless to pale yellow liquid	[5]
Odor	Woody, pine-like, fruity, balsamic	[5]
Boiling Point	215 °C	[5]
Flash Point	85 °C (closed cup)	[5]
Density	0.943-0.949 g/mL at 20°C	[5]
Refractive Index	1.4560-1.4620 at 20°C	[5]
Solubility	Insoluble in water; soluble in organic solvents	[5]

Experimental Protocols Synthesis of 4-Pentylcyclohexyl Acetate via FischerSpeier Esterification

This protocol describes the synthesis of 4-pentylcyclohexyl acetate from 4-pentylcyclohexanol and glacial acetic acid.

Materials:

- 4-Pentylcyclohexanol
- Glacial acetic acid
- Concentrated sulfuric acid (H₂SO₄)



- Diethyl ether (or other suitable extraction solvent)
- Saturated sodium bicarbonate solution (NaHCO₃)
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate (Na₂SO₄) or anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Vacuum distillation apparatus

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, combine 4pentylcyclohexanol and an excess of glacial acetic acid (typically a 2 to 5-fold molar excess).
 [7]
- Catalyst Addition: While stirring, slowly and carefully add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reaction volume) to the mixture.[7] This step is exothermic.
- Reflux: Attach a reflux condenser and heat the mixture to a gentle reflux using a heating mantle.[7] Maintain the reflux with continuous stirring for 2-4 hours.[7] The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).[7][8]
- Work-up:



- Allow the reaction mixture to cool to room temperature.[7]
- Transfer the mixture to a separatory funnel and dilute with diethyl ether.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution to neutralize the acid catalyst and excess acetic acid (perform this step carefully to vent any CO₂ produced), and finally with brine.[7][9]
- Drying: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.[1][7]
- Purification:
 - Filter off the drying agent.[7]
 - Remove the solvent using a rotary evaporator.[7]
 - The crude pentylcyclohexyl acetate can be further purified by vacuum distillation to yield the final product.[5][7]

Characterization

Gas Chromatography-Mass Spectrometry (GC-MS):

GC-MS is a standard method to determine the purity of the synthesized pentylcyclohexyl acetate and to identify any byproducts.[7]

- Typical GC Conditions:
 - \circ Column: 30 m x 0.25 mm ID, 0.25 μm film thickness (e.g., non-polar capillary column like DB-5).[7][10]
 - Carrier Gas: Helium, at a constant flow rate (e.g., 1 mL/min).[7]
 - Inlet Temperature: 250 °C.[7]
 - Injection Volume: 1 μL.[7]
 - Oven Temperature Program: Initial temperature of 60 °C, hold for 2 minutes, then ramp at 5 °C/min to 240 °C.[7]



 Data Analysis: The identity of the product can be confirmed by comparing the obtained mass spectrum with spectral libraries such as NIST or Wiley.[7]

Nuclear Magnetic Resonance (NMR) Spectroscopy:

¹H NMR spectroscopy can be used to confirm the structure of the product. The expected signals would include those for the protons of the pentyl group, the cyclohexyl ring, and the acetyl methyl group. The proton on the carbon bearing the acetate group would appear as a multiplet.[6]

Visualizations

Reaction Mechanism: Fischer-Speier Esterification

The Fischer-Speier esterification proceeds through a series of protonation and deprotonation steps, involving a nucleophilic attack of the alcohol on the protonated carboxylic acid.



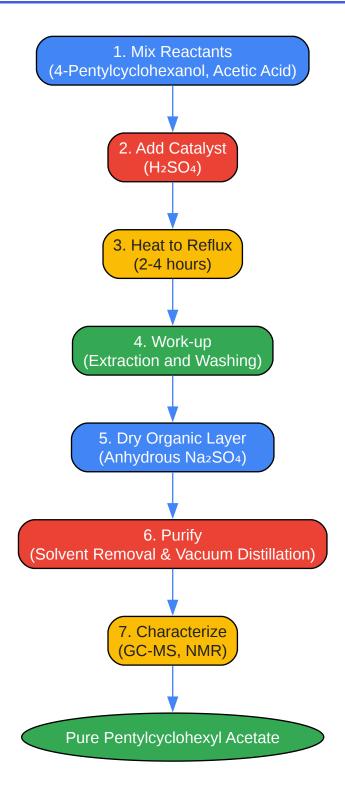
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Caption: Mechanism of Fischer-Speier Esterification.

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and purification of pentylcyclohexyl acetate.





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Caption: Synthesis and purification workflow.



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